

Triallyl phosphate chemical structure and properties

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Compound of Interest

Compound Name: Triallyl phosphate

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Triallyl Phosphate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

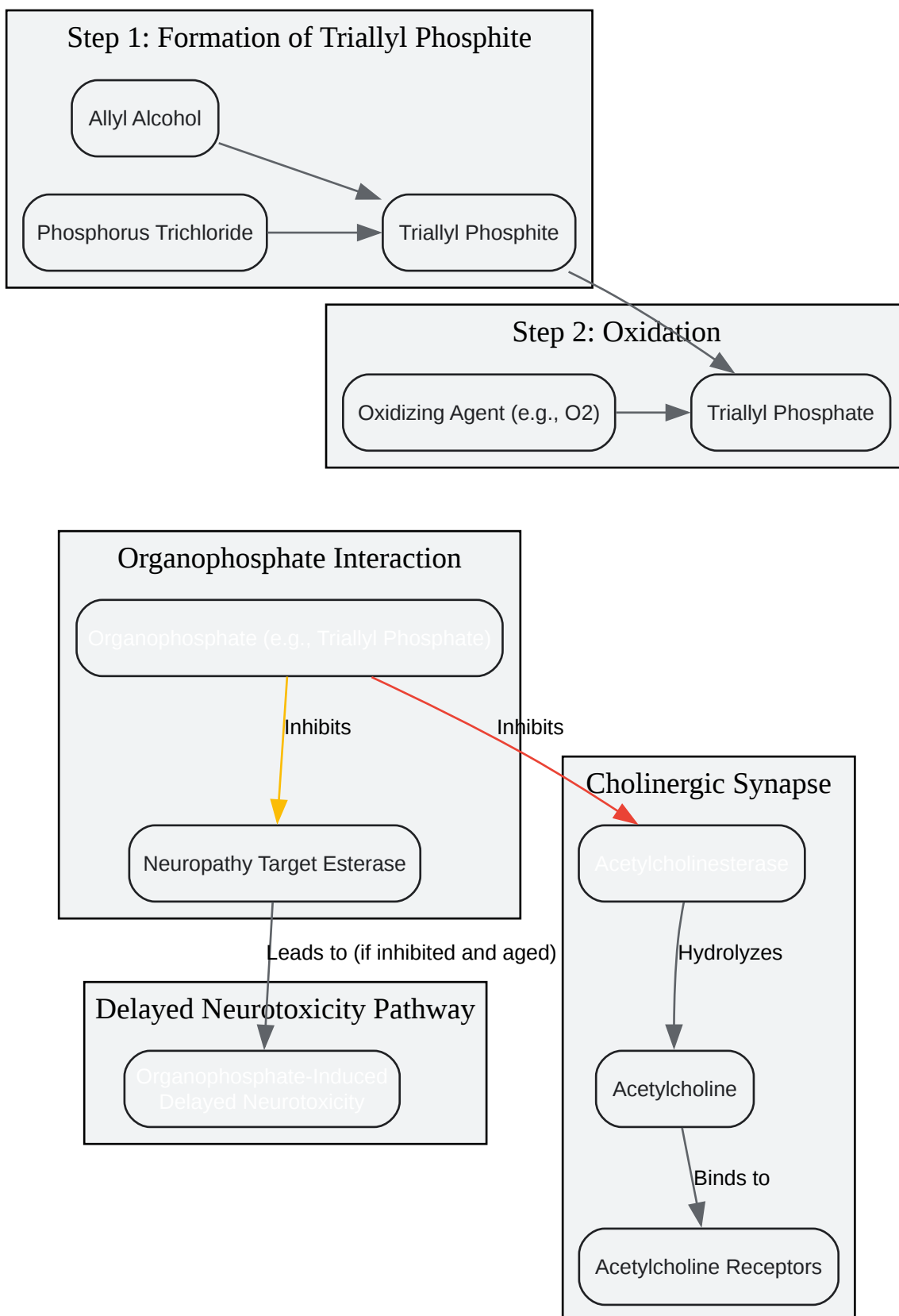
Introduction

Triallyl phosphate (TAP) is an organophosphate ester with the chemical formula $C_9H_{15}O_4P$.^[1] It is a colorless, water-white liquid characterized by the presence of three allyl groups attached to a central phosphate moiety.^{[1][2]} This unique structure imparts a range of useful chemical properties, leading to its application as a flame retardant, plasticizer, and an intermediate in chemical synthesis.^{[1][2]} Notably, the reactivity of the allyl groups allows for polymerization and cross-linking, making it a valuable monomer in polymer chemistry.^[1] This technical guide provides an in-depth overview of the chemical structure, properties, synthesis, and potential biological effects of **triallyl phosphate**.

Chemical Structure and Identification

The chemical structure of **triallyl phosphate** consists of a central phosphorus atom double-bonded to one oxygen atom and single-bonded to three allyloxy groups.

Molecular Structure:

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References

- 1. Triallyl phosphate | C₉H₁₅O₄P | CID 15390 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. A Study on the Acute Toxicity of the Tri-aryl Phosphates Used as Plasticizers - PMC [pmc.ncbi.nlm.nih.gov]
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